

Wang resin chemical structure and functional group

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Compound of Interest

Compound Name: Wang Resin

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An In-depth Technical Guide to **Wang Resin**: Core Structure and Functionality

Introduction

Wang resin is a cornerstone of modern solid-phase peptide synthesis (SPPS), particularly for methodologies employing Fmoc (9-fluorenylmethyloxycarbonyl) chemistry.^{[1][2][3]} Developed by Su-Sun Wang, this polystyrene-based resin provides a stable yet cleavable anchor for the assembly of peptide chains.^[4] Its defining feature is a p-alkoxybenzyl alcohol linker that allows for the attachment of the initial amino acid and subsequent cleavage of the completed peptide under moderately acidic conditions, yielding a C-terminal carboxylic acid.^{[3][5]} This guide provides a detailed examination of the chemical structure, functional groups, and key experimental protocols associated with **Wang resin**, tailored for researchers and professionals in drug development and chemical synthesis.

Chemical Structure and Functional Group

The **Wang resin**'s architecture is meticulously designed for solid-phase synthesis. It is composed of a robust polymer backbone to which a specific acid-labile linker is attached.

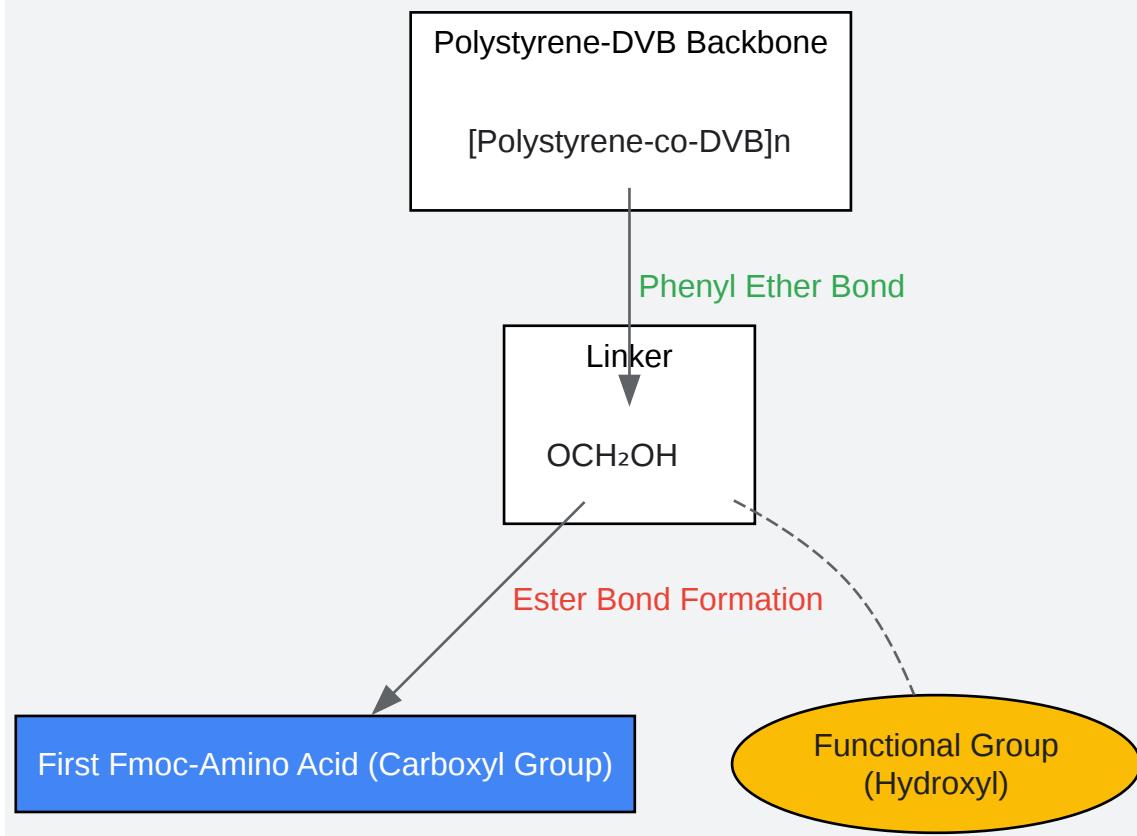
Core Components:

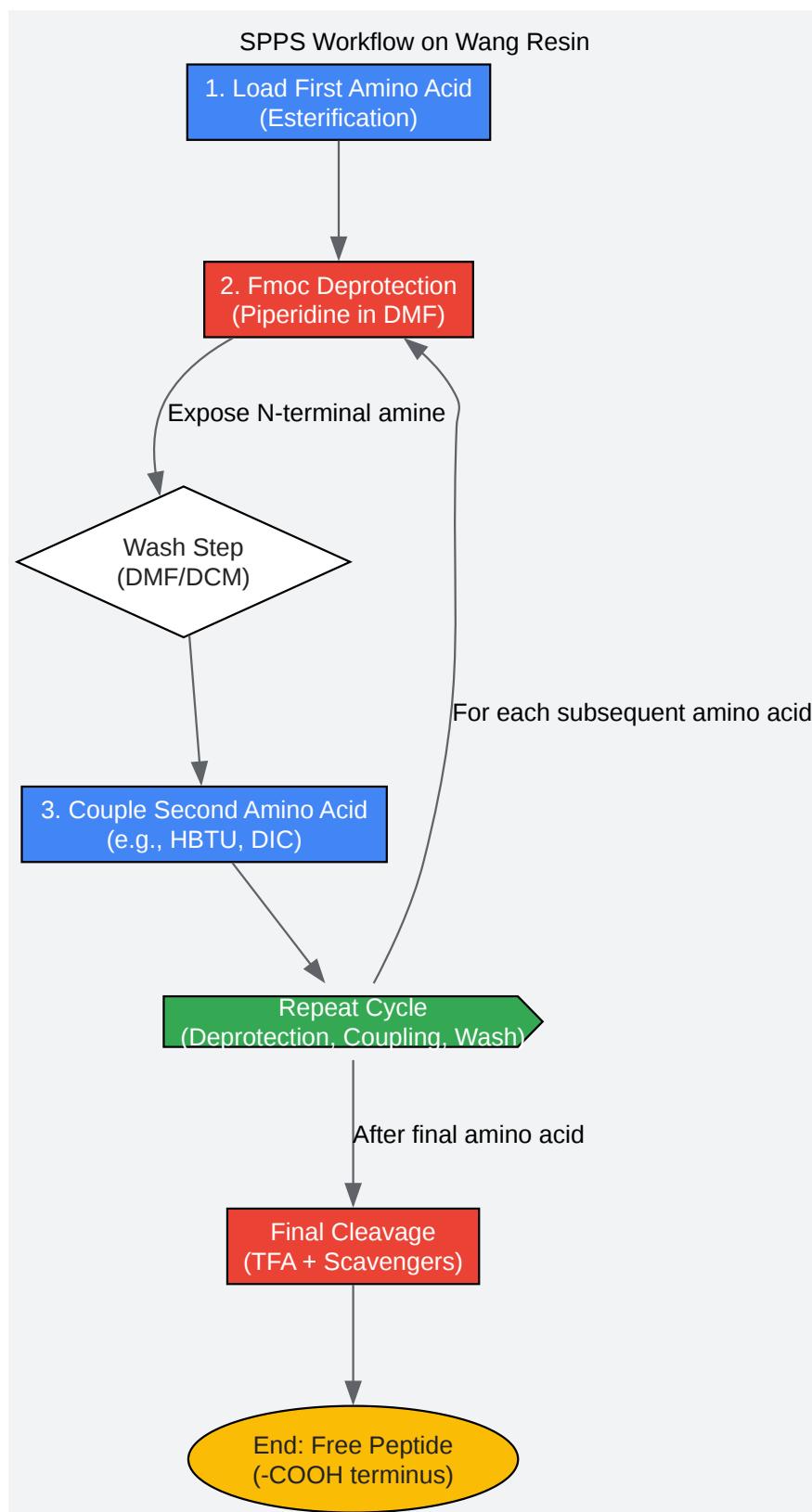
- Polymer Matrix: The solid support is a copolymer of styrene and divinylbenzene (DVB). The DVB acts as a cross-linking agent, typically at a concentration of 1%, lending the resin beads

mechanical and chemical stability while allowing for appropriate swelling in organic solvents like Dichloromethane (DCM) and N,N-Dimethylformamide (DMF).[1][3]

- **Linker:** The functional component is a 4-hydroxybenzyl alcohol (or p-alkoxybenzyl alcohol) linker.[3][4] This linker is attached to the polystyrene backbone via a stable phenyl ether bond.[4]
- **Functional Group:** The reactive site of the **Wang resin** is the terminal hydroxyl (-OH) group of the benzyl alcohol linker.[4][6] This alcohol serves as the anchoring point for the first amino acid of the peptide sequence. The attachment is formed through an ester bond between the carboxyl group of the amino acid and the hydroxyl group of the resin.[1] This ester linkage is stable enough to withstand the repeated coupling and deprotection cycles of peptide synthesis but is susceptible to cleavage by moderately strong acids, such as trifluoroacetic acid (TFA).[2][4]

Chemical Structure of Wang Resin





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